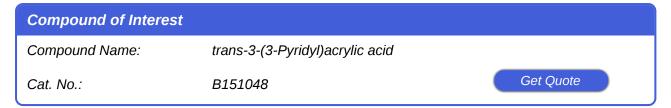


A Technical Guide to trans-3-(3-Pyridyl)acrylic Acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **trans-3-(3-Pyridyl)acrylic acid**, focusing on its core physicochemical properties, analytical methodologies, and applications. The information is tailored for professionals in research and development who require detailed, actionable data.

Core Physicochemical Properties

trans-3-(3-Pyridyl)acrylic acid is a bifunctional organic compound notable for its use as a building block, or ligand, in the synthesis of complex chemical structures.[1] Its molecular structure incorporates a pyridine ring, a carboxylic acid group, and a trans-configured carbon-carbon double bond. This unique combination of features makes it a valuable component in the development of coordination polymers and other advanced materials.[1]

Data Summary

The fundamental quantitative data for **trans-3-(3-Pyridyl)acrylic acid** are summarized in the table below for quick reference.



Property	Value	References
Molecular Weight	149.15 g/mol	[1]
Chemical Formula	C ₈ H ₇ NO ₂	[1]
CAS Number	19337-97-4	
Physical Form	White solid/powder	
Melting Point	232-235 °C (decomposes)	
SMILES String	O=C(O)/C=C/c1cnccc1	
InChI Key	VUVORVXMOLQFMO- ONEGZZNKSA-N	

Experimental Protocols & Characterization

Accurate characterization of **trans-3-(3-Pyridyl)acrylic acid** is critical for its application in synthesis and drug development. Standard analytical techniques include spectroscopic and chromatographic methods.

High-Performance Liquid Chromatography (HPLC) for Purity Analysis

HPLC is a precise method for determining the purity of **trans-3-(3-Pyridyl)acrylic acid**. A reverse-phase method with ion suppression is effective for this polar, low-molecular-weight compound.

Objective: To quantify the purity of a trans-3-(3-Pyridyl)acrylic acid sample.

Instrumentation:

- · HPLC system with a UV detector
- C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 μm particle size)
- Autosampler and data acquisition software



Reagents:

- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Phosphoric acid (H₃PO₄)

Chromatographic Conditions:

- Mobile Phase: 96:4 (v/v) mixture of water and acetonitrile, with 0.1% phosphoric acid added to suppress the ionization of the carboxylic acid group.
- Flow Rate: 1.0 mL/min
- Column Temperature: 30 °C
- · Detection Wavelength: 210 nm
- Injection Volume: 10 μL

Procedure:

- Standard Preparation: Accurately weigh and dissolve a reference standard of **trans-3-(3-Pyridyl)acrylic acid** in the mobile phase to prepare a stock solution of 1 mg/mL. Create a series of dilutions (e.g., 0.5, 0.25, 0.1, 0.05 mg/mL) for a calibration curve.
- Sample Preparation: Prepare a sample solution by dissolving the test material in the mobile phase to a final concentration of approximately 0.5 mg/mL.
- Analysis: Inject the standard solutions followed by the sample solution into the HPLC system.
- Quantification: Calculate the area under the peak for **trans-3-(3-Pyridyl)acrylic acid** in the sample chromatogram. Determine the purity by comparing this area to the calibration curve generated from the reference standards.

Spectroscopic Characterization



- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹H NMR: The acidic proton of the carboxyl group typically appears as a broad singlet far downfield, often around 10-12 ppm.[2][3][4][5] Protons on the pyridine ring and the vinyl group will have characteristic shifts and coupling patterns.
 - ¹³C NMR: The carboxyl carbon is expected to resonate in the range of 165-185 ppm.
- Mass Spectrometry (MS): Electrospray ionization (ESI) is a suitable technique for determining the molecular weight of this compound. In negative ion mode, a prominent peak at m/z 297.13, corresponding to the (M-1) peak of a dimer, has been observed in some studies.[6]

Applications and Workflow Visualization

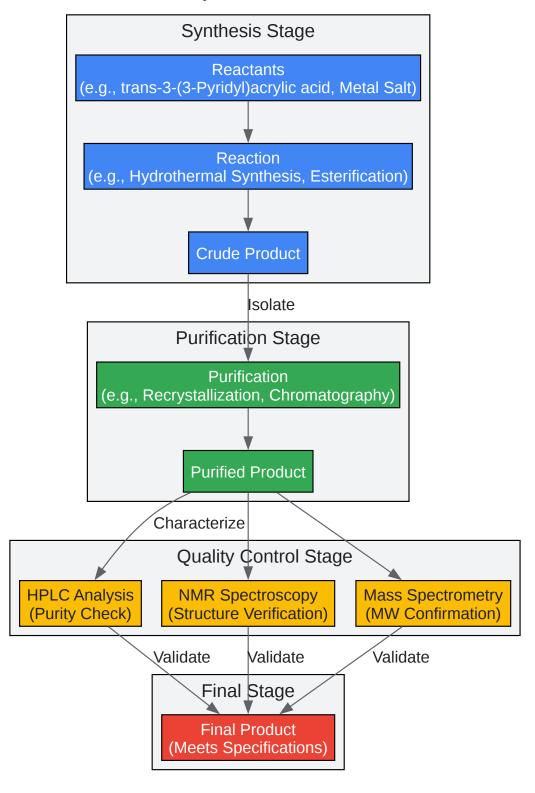
The primary application of **trans-3-(3-Pyridyl)acrylic acid** is as an organic linker to construct coordination polymers, including 3D heterometallic frameworks that may exhibit luminescence properties.[1] The workflow for synthesizing and validating a product based on this molecule involves several key stages, from initial reaction to final quality control.

Experimental Workflow: Synthesis and Quality Control

The following diagram illustrates a typical workflow for the synthesis and subsequent quality control of a product derived from **trans-3-(3-Pyridyl)acrylic acid**, such as a coordination polymer or an ester.



Workflow for Synthesis and Characterization



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Caption: A logical workflow for the synthesis, purification, and analytical characterization of a final product.

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